

# Application Notes and Protocols for Determining Nelutroctiv Activity

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## Compound of Interest

Compound Name: Nelutroctiv

Cat. No.: B15141996

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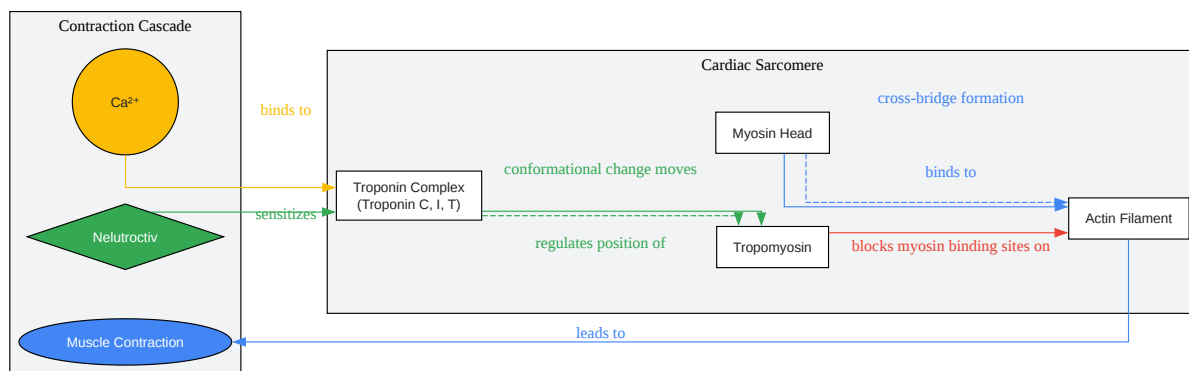
For Researchers, Scientists, and Drug Development Professionals

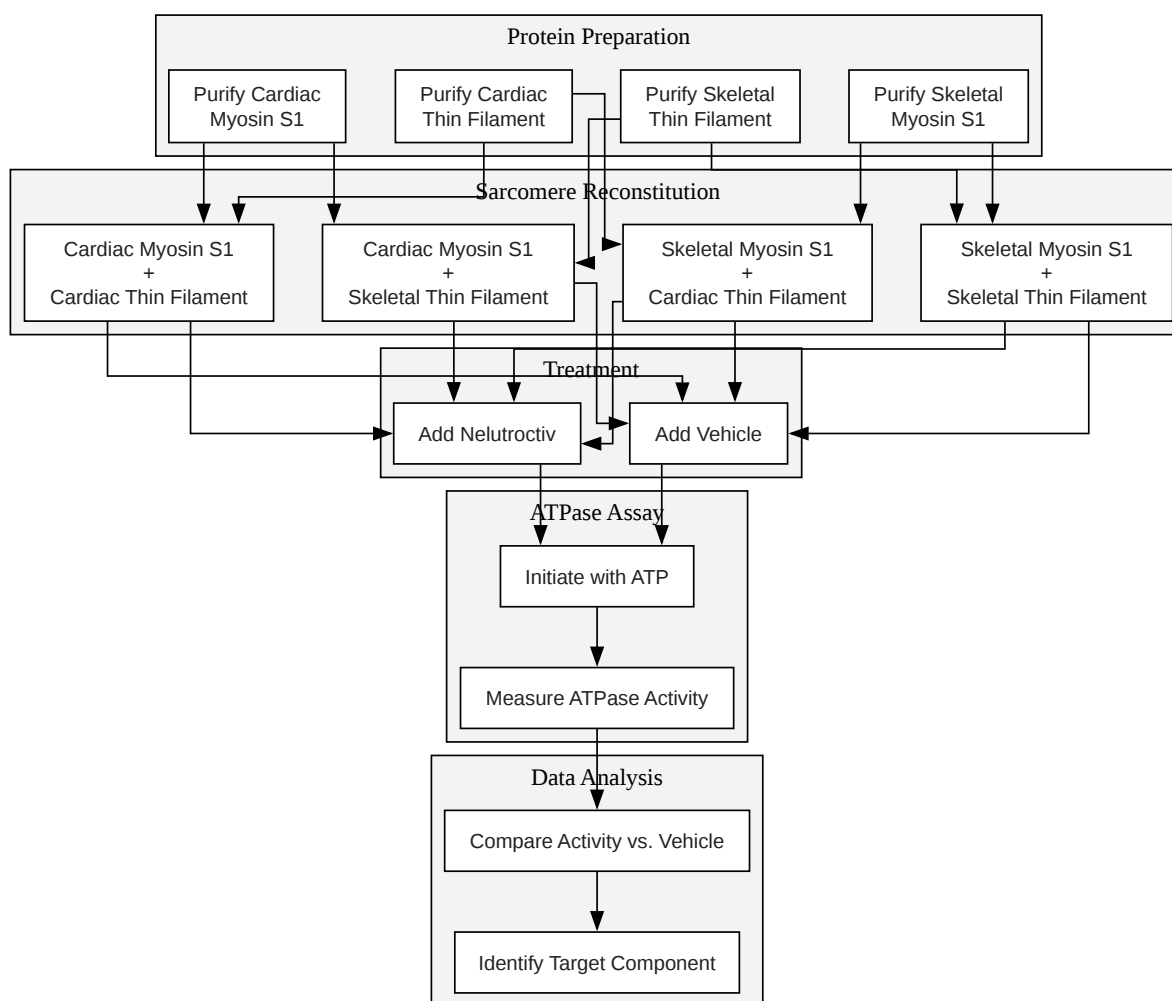
## Introduction

**Nelutroctiv** (formerly CK-136) is a novel, orally active, and selective cardiac troponin activator. [1] It represents a promising therapeutic agent for cardiovascular diseases characterized by impaired cardiac contractile function. **Nelutroctiv** enhances cardiac contractility by increasing the sensitivity of the cardiac sarcomere to calcium.[1] Its mechanism of action involves binding to the cardiac troponin complex, which promotes the interaction between actin and myosin filaments, the fundamental components of muscle contraction.[1] These application notes provide detailed protocols for key cell-based assays to characterize the activity of **Nelutroctiv**.

## Mechanism of Action: Calcium Sensitization

**Nelutroctiv**'s primary mechanism is the sensitization of the cardiac troponin complex to calcium. In the presence of **Nelutroctiv**, less calcium is required to initiate and sustain myocardial contraction. This leads to an increase in the force of contraction without a significant increase in intracellular calcium concentration, which can be beneficial in avoiding potential adverse effects associated with calcium overload.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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